

An In-depth Technical Guide on the Material Safety of Halogenated Benzene Derivatives

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Compound of Interest

Compound Name: 4-Chloro-2-(chloromethyl)-1-iodobenzene

Cat. No.: B1373888

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for **4-Chloro-2-(chloromethyl)-1-iodobenzene** was not publicly available at the time of this writing. This document is a comprehensive technical guide synthesized from the safety data of structurally similar compounds. The information herein is intended for researchers, scientists, and drug development professionals to foster an understanding of the potential hazards and safe handling procedures associated with this class of chemicals. All data should be treated as representative and not as a direct substitute for a substance-specific MSDS provided by a chemical supplier.

Chemical Identification and Properties

This guide compiles data from several related halogenated benzene derivatives to provide a safety and handling profile. The primary analogues referenced include isomers and compounds with similar functional groups.

Table 1: Chemical Identification of **4-Chloro-2-(chloromethyl)-1-iodobenzene** and Its Analogs

| Compound Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|---|--------------|---|----------------------------|
| 4-Chloro-2-(chloromethyl)-1-iodobenzene | N/A | C ₇ H ₅ Cl ₂ I | ~286.93 |
| 4-Chloro-1-(chloromethyl)-2-iodobenzene | 882689-32-9 | C ₇ H ₅ Cl ₂ I | 271.92 (Calculated)[1] |
| 4-Bromo-2-(chloromethyl)-1-iodobenzene | 1261817-10-0 | C ₇ H ₅ BrClI | 331.37[2] |
| 1-(Chloromethyl)-2-iodobenzene | 59473-45-9 | C ₇ H ₆ ClI | Not Specified |
| 4-Chloro-2-iodo-1-methylbenzene | 33184-48-4 | C ₇ H ₆ ClI | 252.48[3] |

Table 2: Physical and Chemical Properties of Related Compounds

| Property | 1-Chloro-4-iodobenzene (CAS 637-87-6) | Chlorobenzene (CAS 108-90-7) | Notes |
|------------------|---------------------------------------|--|--|
| Appearance | Light cream solid[4] | Colorless liquid[5] | The target compound is likely to be a solid at room temperature. |
| Odor | Odorless[4] | Almond-like[5] | Odor may vary based on impurities. |
| Melting Point | 52 - 55 °C[4] | -45.6 °C[5] | --- |
| Boiling Point | 226 - 227 °C @ 760 mmHg[4] | 132 °C[5] | --- |
| Flash Point | 108 °C[4] | 29.44 °C (Closed Cup)[5] | The target compound is expected to be combustible.[6] |
| Solubility | Insoluble in water.[7] | Soluble in methanol, diethyl ether.[5] | Low water solubility is expected. |
| Vapor Density | Not Applicable (Solid) [4] | 3.88 (Air = 1)[5] | --- |
| Specific Gravity | No data available | 1.1058 (Water = 1)[5] | --- |

Hazard Identification and Classification

Based on GHS classifications of analogous compounds, **4-Chloro-2-(chloromethyl)-1-iodobenzene** is anticipated to be a hazardous substance. The presence of chloro, iodobenzene, and particularly the reactive chloromethyl group suggests significant potential for irritation, toxicity, and corrosive action.[1]

Table 3: GHS Hazard Classifications for Analogous Compounds

| Hazard Class | GHS Classification & Statements (Representative) |
|---|---|
| Acute Toxicity (Oral, Dermal, Inhalation) | Warning/Danger: Harmful if swallowed (H302), Harmful in contact with skin (H312), Harmful if inhaled (H332).[8] Some analogs are classified as fatal in contact with skin (H310). |
| Skin Corrosion/Irritation | Danger/Warning: Causes severe skin burns and eye damage (H314).[9][10] Causes skin irritation (H315).[3] May cause an allergic skin reaction (H317). |
| Serious Eye Damage/Irritation | Danger/Warning: Causes serious eye damage (H318).[10] Causes serious eye irritation (H319).[3] |
| Specific Target Organ Toxicity (Single) | Warning: May cause respiratory irritation (H335).[3][10] |
| Aquatic Hazard | Warning: Very toxic to aquatic life with long lasting effects (H410).[6] |

Experimental Protocols

Detailed experimental protocols for the toxicological and physical hazard testing of these specific compounds are not available in the summarized safety data sheets. However, these values are typically determined using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

For instance, acute toxicity is often evaluated via studies like:

- OECD 420: Acute Oral Toxicity - Fixed Dose Procedure
- OECD 402: Acute Dermal Toxicity
- OECD 403: Acute Inhalation Toxicity

Skin and eye irritation/corrosion are typically assessed using:

- OECD 404: Acute Dermal Irritation/Corrosion
- OECD 405: Acute Eye Irritation/Corrosion

Professionals seeking to replicate or validate these findings should consult the full, substance-specific regulatory filings, which would contain detailed experimental reports.

Handling, Storage, and Emergency Procedures

Safe handling and storage are paramount for minimizing risk. The following protocols are synthesized from recommendations for analogous compounds.

Exposure Controls and Personal Protection

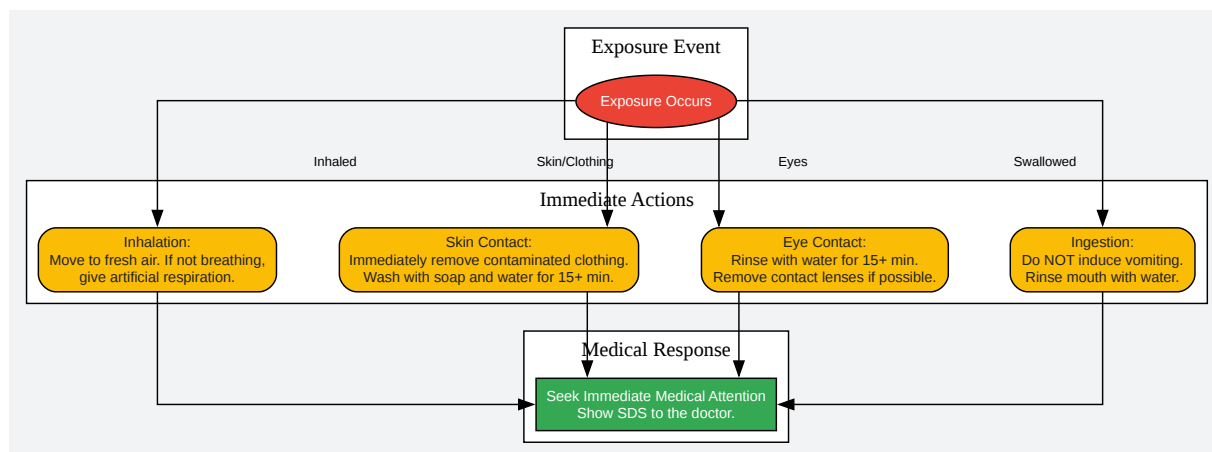
- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. Eyewash stations and safety showers must be readily accessible.[\[11\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., Butyl rubber) and protective clothing to prevent skin contact.[\[11\]](#)
 - Respiratory Protection: If dust or vapors are generated, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.[\[11\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors.[\[11\]](#) Wash thoroughly after handling.[\[4\]](#)
- Storage: Store in a cool, dry, well-ventilated place away from direct sunlight and incompatible materials such as strong oxidizing agents.[\[11\]](#)[\[12\]](#) Keep containers tightly closed.[\[11\]](#) Store locked up.

First Aid Measures

The following diagram outlines a logical workflow for first aid response to an exposure event.

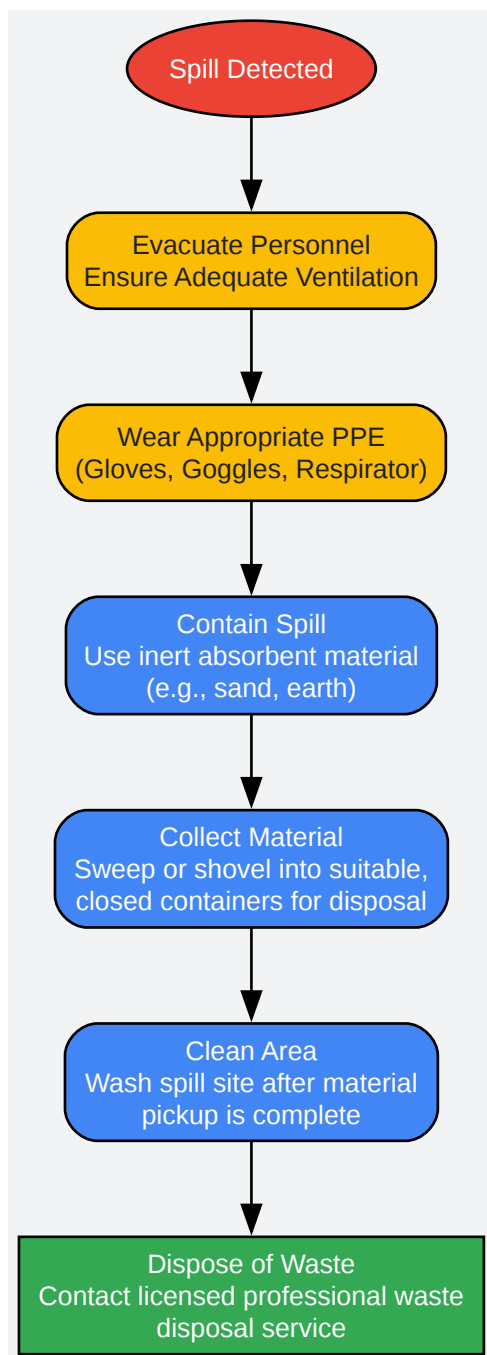


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First aid response workflow for chemical exposure.

Accidental Release Measures

The following diagram illustrates a standard procedure for responding to a chemical spill.



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General workflow for chemical spill response.

Stability and Reactivity

- Reactivity: The chloromethyl group provides a reactive site for nucleophilic substitution.[1]
- Chemical Stability: Stable under recommended storage conditions.

- Conditions to Avoid: Heat, flames, sparks, and exposure to direct sunlight.[12]
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Thermal decomposition may produce toxic fumes, including carbon monoxide, carbon dioxide, hydrogen chloride gas, and hydrogen iodide.[4]

Toxicological and Ecological Information

- Toxicological Information: The toxicological properties have not been thoroughly investigated for most of these specific compounds.[13] However, based on the hazard classifications, they are presumed to be harmful or toxic via oral, dermal, and inhalation routes. The primary health effects are severe irritation or burns to the skin, eyes, and respiratory tract.[10]
- Ecological Information: Many halogenated benzene compounds are very toxic to aquatic life, and some have long-lasting effects.[6] It is strongly advised not to let this chemical enter the environment.[6] Spills should be prevented from entering drains or water courses.[13]

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